

# Nilutamide PSA response rate validation

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## Compound Focus: Nilutamide

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## Nilutamide PSA Response Data Summary

The table below summarizes the key PSA response findings for **Nilutamide** from clinical studies.

Study Context / Patient Population	PSA Response Rate Definition	Reported Response Rate	Key Findings & Correlations
Second-line therapy after failure of initial androgen ablation [1] [2]	Sustained >50% PSA decrease beyond 3 months	<b>29%</b> (8 of 28 patients)	Patients with a prior antiandrogen withdrawal response had a <b>100%</b> chance of responding to Nilutamide [1] [2].
First-line therapy in combination with castration (orchiectomy) [3]	Overall response rate (meta-analysis)	<b>77% higher</b> than placebo (Risk Ratio: 1.77)	The meta-analysis also showed Nilutamide improved <b>Progression-Free Survival</b> and <b>Overall Survival</b> [3].
First-line therapy in combination with buserelin [4]	>50% reduction in PSA from baseline at 9 months	<b>97%</b> (65 of 67 patients)	The combination therapy was reported to be safe and effective in controlling tumor activity [4].

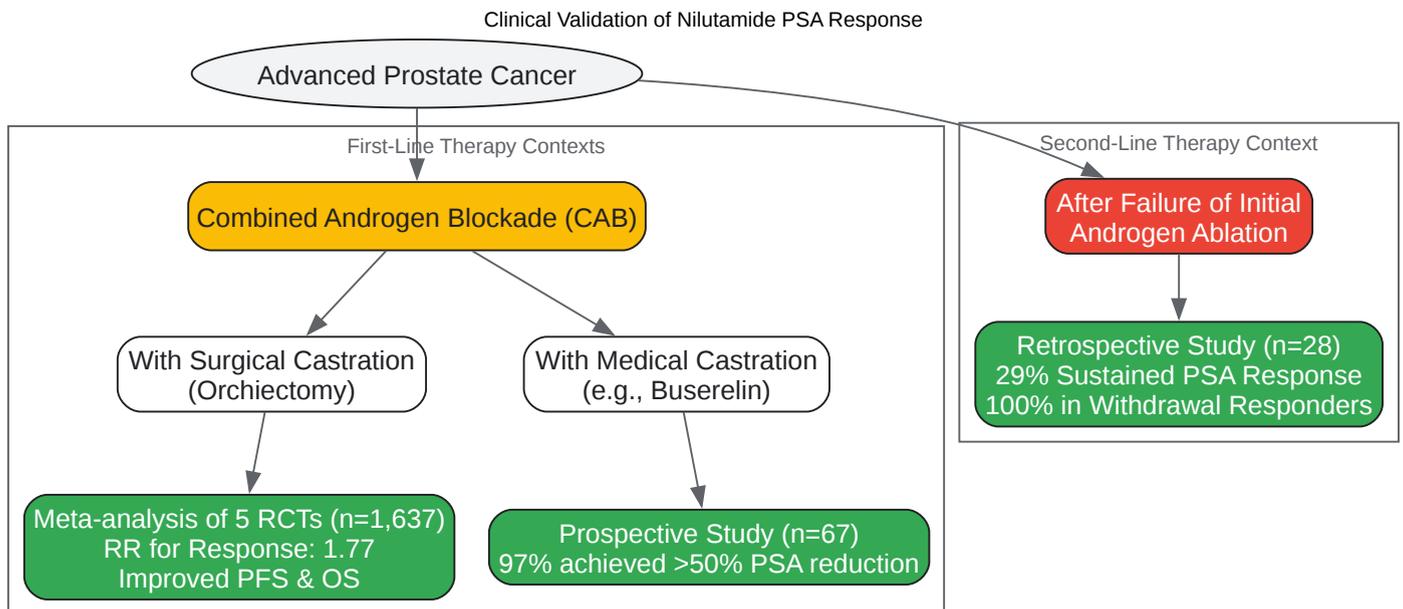
## Key Experimental Protocols

Understanding the methodology behind the data is crucial for its interpretation. Here are the details of the key cited studies:

- **Study on Nilutamide as Second-line Therapy** [1] [2]
  - **Objective:** To investigate the PSA response to **Nilutamide** in patients with advanced prostate cancer after failure of initial androgen ablation therapy.
  - **Population:** 28 patients with hormone-resistant prostate cancer who had previously failed treatment with at least one antiandrogen (flutamide or bicalutamide) plus castration.
  - **Intervention:** Administration of **Nilutamide** as a second-line hormonal agent.
  - **Endpoint Measurement:** PSA levels were monitored after initiation of therapy. A sustained PSA response was defined as a greater than 50% decrease in PSA lasting for more than 3 months.
  - **Follow-up:** Median follow-up was 26 months.
- **Meta-analysis on Nilutamide with Orchiectomy** [3]
  - **Objective:** To evaluate the efficacy and safety of **Nilutamide** in metastatic prostate cancer patients who underwent orchiectomy.
  - **Literature Search:** A comprehensive search of Medline/PubMed and Cochrane Library without date or language restrictions.
  - **Study Selection:** Included five randomized controlled trials (RCTs) comparing **Nilutamide** plus orchiectomy versus placebo plus orchiectomy, involving 1,637 participants total.
  - **Outcomes Measured:** The primary outcomes were response rate, disease progression, and overall survival. A meta-analysis was performed using Review Manager software to calculate risk ratios and 95% confidence intervals.

## Visualizing Nilutamide's Context of Use and Evidence

The following diagram illustrates the clinical scenarios in which **Nilutamide's** PSA response has been validated, based on the analyzed studies.



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## Interpretation and Analysis for Professionals

For researchers and drug development professionals, the data indicates:

- **Proven Efficacy in Specific Niches: Nilutamide** demonstrates a validated PSA response, with its strongest and most consistent performance observed in **first-line Combined Androgen Blockade** [3] [4]. Its utility as a **second-line agent** is more limited but can be highly effective in a specific biomarker-defined subset of patients: those who have experienced a prior **antiandrogen withdrawal response** [1] [5].
- **Mechanism of Action:** As a nonsteroidal antiandrogen, **Nilutamide** exerts its effect by binding with high affinity to androgen receptors, thereby blocking the action of androgens and the transcription of androgen response elements [6] [3].
- **Comparison with Newer Agents:** A direct comparison of PSA90 ( $\geq 90\%$  PSA decline) rates between **Nilutamide** and newer agents like apalutamide or enzalutamide is not available in the retrieved literature. One real-world study compared the latter two, finding that apalutamide was associated with

a higher and faster PSA90 response than enzalutamide in metastatic castration-sensitive prostate cancer [7]. This highlights the need for caution when cross-comparing agents without direct trial data.

- **Safety Profile:** The tolerance of **Nilutamide** is generally acceptable, with adverse effects consistent with androgen depletion [6]. Notable but less common side effects include visual disturbances (delayed adaptation to dark), transient increases in liver transaminases, and a rare but more severe risk of interstitial pneumonitis [1] [6].

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## References

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**Address:** Ontario, CA 91761, United States

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